

PBP10 Peptide: Synthesis, Purification, and Characterization Protocols

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Compound of Interest

Compound Name: *PBP10*

Cat. No.: *B15562871*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

PBP10 is a synthetic, cell-permeable, 10-amino acid peptide with the sequence QRLFQVKGR, conjugated at its N-terminus with a Rhodamine B molecule. Derived from the polyphosphoinositide-binding site of human plasma gelsolin, **PBP10** exhibits a dual mechanism of action. It functions as a broad-spectrum antimicrobial agent and as a selective antagonist of the Formyl Peptide Receptor 2 (FPR2), a key receptor in inflammatory responses. These properties make **PBP10** a molecule of significant interest for research in infectious diseases, immunology, and drug development.

This document provides detailed application notes and protocols for the synthesis, purification, and characterization of the **PBP10** peptide.

Data Presentation

Physicochemical Properties of PBP10

Property	Value
Amino Acid Sequence	QRLFQVKGRR
N-terminal Modification	Rhodamine B
Molecular Formula	C ₉₀ H ₁₂₇ N ₂₅ O ₁₆
Molecular Weight	1883.3 g/mol
Appearance	Reddish lyophilized powder
Purity (by HPLC)	>95%
Solubility	Soluble in water

Antimicrobial Activity of PBP10 (Minimum Inhibitory Concentration - MIC)

Bacterial Species	Strain	MIC (µg/mL)	Gram Stain
Escherichia coli	ATCC 25922	5	Negative
Pseudomonas aeruginosa	ATCC 27853	>50	Negative
Staphylococcus aureus	ATCC 29213	4	Positive
Klebsiella pneumoniae	ATCC 13883	8	Negative

Note: MIC values can vary depending on the specific strain and assay conditions.

Biological Activity of PBP10

Activity	Assay	Target	IC ₅₀ /EC ₅₀
FPR2 Antagonism	Calcium Mobilization	Formyl Peptide Receptor 2	~1 µM

Cytotoxicity of PBP10

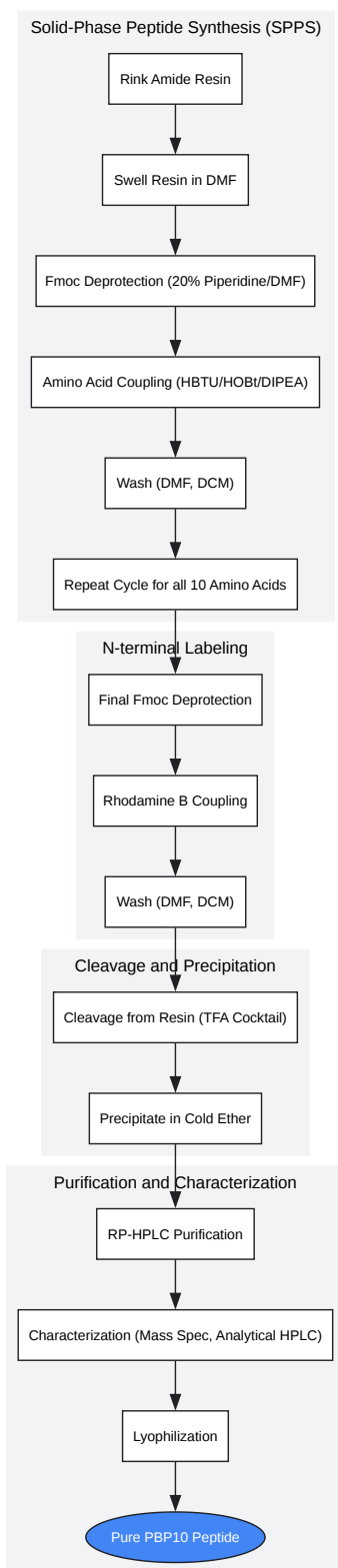
Cell Line	Assay	CC ₅₀ /IC ₅₀
HeLa	MTT	>50 μ M
HEK293	MTT	>50 μ M
Jurkat	MTT	>50 μ M

Note: Cytotoxicity can be cell-line dependent. It is recommended to determine the CC₅₀ for the specific cell line used in your experiments.

Experimental Protocols

PBP10 Peptide Synthesis Workflow

PBP10 Synthesis and Purification Workflow

[Click to download full resolution via product page](#)Caption: Workflow for **PBP10** Synthesis and Purification.

I. PBP10 Peptide Synthesis (Fmoc Solid-Phase Peptide Synthesis)

This protocol describes the manual synthesis of **PBP10** on a 0.1 mmol scale using Rink Amide resin.

Materials:

- Rink Amide MBHA resin (0.5-0.8 mmol/g loading)
- Fmoc-protected amino acids (Arg(Pbf), Gln(Trt), Gly, His(Trt), Leu, Lys(Boc), Phe, Val)
- Rhodamine B
- N,N'-Diisopropylcarbodiimide (DIC)
- 1-Hydroxybenzotriazole (HOBt) or O-(Benzotriazol-1-yl)-N,N,N',N'-tetramethyluronium hexafluorophosphate (HBTU)
- N,N-Diisopropylethylamine (DIPEA)
- Piperidine
- N,N-Dimethylformamide (DMF), peptide synthesis grade
- Dichloromethane (DCM), peptide synthesis grade
- Trifluoroacetic acid (TFA)
- Triisopropylsilane (TIS)
- Dithiothreitol (DTT)
- Diethyl ether, cold
- Peptide synthesis vessel
- Shaker

Procedure:

- Resin Swelling:
 - Place the Rink Amide resin (0.1 mmol) in the synthesis vessel.
 - Add DMF (10 mL) and swell the resin for 1 hour at room temperature with gentle agitation.
- Fmoc Deprotection:
 - Drain the DMF.
 - Add 20% piperidine in DMF (10 mL) to the resin.
 - Agitate for 5 minutes, then drain.
 - Repeat the 20% piperidine in DMF treatment for 15 minutes.
 - Wash the resin thoroughly with DMF (5 x 10 mL) and DCM (3 x 10 mL).
- Amino Acid Coupling:
 - In a separate vial, pre-activate the Fmoc-amino acid (0.5 mmol, 5 equivalents) with HBTU (0.5 mmol, 5 equivalents) and HOBt (0.5 mmol, 5 equivalents) in DMF (5 mL) for 5 minutes.
 - Add DIPEA (1.0 mmol, 10 equivalents) to the activated amino acid solution.
 - Add the activated amino acid solution to the deprotected resin.
 - Agitate the mixture for 2 hours at room temperature.
 - To ensure complete coupling, perform a Kaiser test. If the test is positive (blue beads), repeat the coupling step.
 - Wash the resin with DMF (5 x 10 mL) and DCM (3 x 10 mL).
- Chain Elongation:

- Repeat steps 2 and 3 for each amino acid in the **PBP10** sequence (QRLFQVKGRR), starting from the C-terminal Arginine.
- N-terminal Rhodamine B Conjugation:
 - After the final amino acid has been coupled, perform a final Fmoc deprotection (step 2).
 - In a separate vial, dissolve Rhodamine B (0.2 mmol, 2 equivalents) and HBTU/HOBt (0.2 mmol, 2 equivalents) in DMF (5 mL).
 - Add DIPEA (0.4 mmol, 4 equivalents) to the Rhodamine B solution.
 - Add the activated Rhodamine B solution to the deprotected peptide-resin.
 - Agitate the mixture overnight at room temperature in the dark.
 - Wash the resin with DMF (5 x 10 mL) and DCM (3 x 10 mL).
- Cleavage and Deprotection:
 - Dry the resin under vacuum.
 - Prepare a cleavage cocktail of TFA/TIS/Water/DTT (90:5:2.5:2.5, v/v/v/w).
 - Add the cleavage cocktail (10 mL) to the resin.
 - Agitate for 3-4 hours at room temperature.
 - Filter the resin and collect the filtrate containing the cleaved peptide.
- Peptide Precipitation:
 - Precipitate the peptide by adding the TFA filtrate to a 50 mL tube of cold diethyl ether.
 - Centrifuge at 3000 x g for 10 minutes to pellet the peptide.
 - Decant the ether and wash the peptide pellet twice with cold diethyl ether.
 - Dry the crude peptide pellet under vacuum.

II. PBP10 Peptide Purification (Reversed-Phase HPLC)

Materials:

- Crude **PBP10** peptide
- Water, HPLC grade
- Acetonitrile (ACN), HPLC grade
- Trifluoroacetic acid (TFA), HPLC grade
- Preparative C18 RP-HPLC column (e.g., 250 x 21.2 mm, 10 μ m)
- HPLC system with a UV detector

Procedure:

- Sample Preparation:
 - Dissolve the crude **PBP10** peptide in a minimal volume of 50% ACN/water.
- HPLC Conditions:
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
 - Flow Rate: 15 mL/min
 - Detection: 220 nm and 550 nm (for Rhodamine B)
 - Gradient:
 - 10-50% B over 40 minutes
- Purification:
 - Inject the dissolved crude peptide onto the equilibrated C18 column.

- Run the gradient and collect fractions corresponding to the major peak.
- Purity Analysis:
 - Analyze the collected fractions using analytical RP-HPLC to determine their purity.
 - Pool the fractions with >95% purity.
- Lyophilization:
 - Freeze the pooled pure fractions and lyophilize to obtain the final purified **PBP10** peptide as a reddish powder.
 - Expected Yield: 15-25% based on the initial resin loading.

III. PBP10 Peptide Characterization

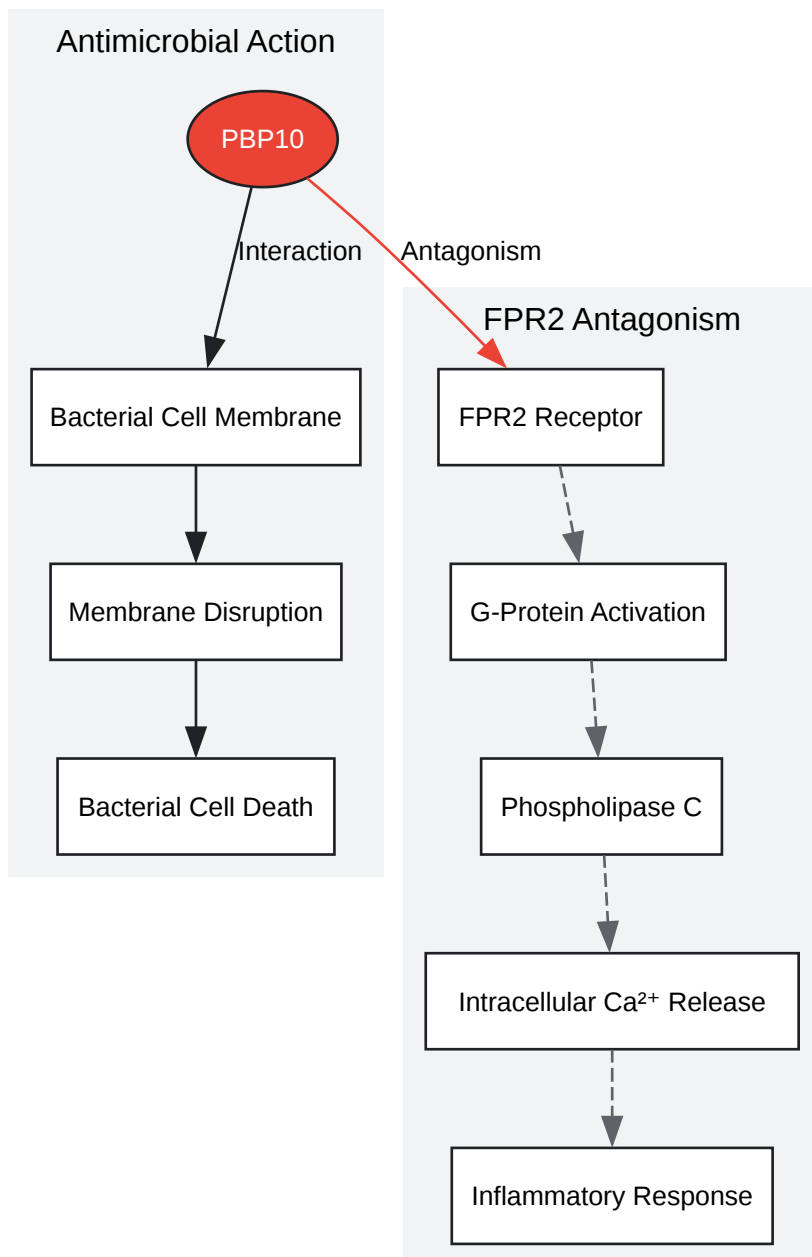
- Analytical RP-HPLC:
 - Column: Analytical C18 column (e.g., 250 x 4.6 mm, 5 μ m)
 - Mobile Phase A: 0.1% TFA in water
 - Mobile Phase B: 0.1% TFA in acetonitrile
 - Flow Rate: 1 mL/min
 - Gradient: 10-60% B over 30 minutes
 - Detection: 220 nm
 - Expected Result: A single major peak indicating high purity.
- Mass Spectrometry:
 - Method: Electrospray Ionization (ESI) or Matrix-Assisted Laser Desorption/Ionization (MALDI)
 - Expected Monoisotopic Mass: $[M+H]^+ = 1882.0$ g/mol

- The observed mass should be within the acceptable error range of the instrument.

Signaling Pathways

PBP10's Dual Mechanism of Action

PBP10's Dual Mechanism of Action



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Caption: **PBP10's** Dual Mechanism of Action.

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